

An In-depth Technical Guide to 1,5-Dinitronaphthalene: Chemical Properties and Structure

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Compound of Interest

Compound Name: **1,5-Dinitronaphthalene**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **1,5-dinitronaphthalene**. The information is intended to support research, development, and safety protocols involving this compound.

Core Chemical Properties

1,5-Dinitronaphthalene is a dinitronaphthalene with nitro groups at the 1 and 5 positions.^[1] It presents as a yellowish-white or light yellow solid.^{[2][3]} The key quantitative chemical and physical properties of **1,5-dinitronaphthalene** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ N ₂ O ₄	[4][5][6]
Molecular Weight	218.17 g/mol	[2][4][5][7]
Melting Point	214 - 217 °C (417 - 423 °F)	[4][7]
Boiling Point	Sublimes	[2][7]
Density	Calculated: 1.579 g/cm ³ ; Measured: 1.578 g/cm ³	[8]
Flash Point	200 °C (392 °F)	[4]
Vapor Pressure	0.00000428 mmHg	[2]
Solubility	Insoluble in water.[2][7] Soluble in organic solvents like ethyl acetate, acetone, benzene, and toluene.[9]	[2][7][9]
Appearance	Yellowish white needles or light yellow fluffy solid.[2]	[2]

Molecular and Crystal Structure

The molecular structure of **1,5-dinitronaphthalene** consists of a naphthalene core with two nitro groups (NO₂) attached at the 1 and 5 positions.[9]

Crystals of **1,5-dinitronaphthalene** are monoclinic, belonging to the space group P2₁/a, with two molecules per unit cell.[8] A notable feature of its structure is that while the carbon and nitrogen atoms are coplanar, the nitro groups are rotated about the C-N bonds by approximately 49° out of the aromatic plane.[8] This deviation from a completely planar structure is due to steric hindrance, which helps to increase the distance between the oxygen atoms and neighboring carbon and hydrogen atoms to just under the normal van der Waals contact distances.[8] The carbon-carbon bond lengths in **1,5-dinitronaphthalene** do not show significant differences from those in naphthalene.[8]

Spectroscopic Data

The characterization of **1,5-dinitronaphthalene** has been performed using various spectroscopic techniques. Experimental and computational studies have been conducted using FT-IR, FT-Raman, UV-Vis, and NMR spectroscopy.[10][11] The vibrational frequencies determined experimentally show good agreement with those calculated using Density Functional Theory (DFT) methods.[10][11] Spectroscopic data, including ^{13}C NMR, FTIR, Raman, and Mass Spectrometry (GC-MS), are available in public databases for reference.[12]

Experimental Protocols

Synthesis of 1,5-Dinitronaphthalene

1. Mixed Acid Nitration Method:

This is a traditional method for producing a mixture of 1,5- and 1,8-dinitronaphthalenes.[1]

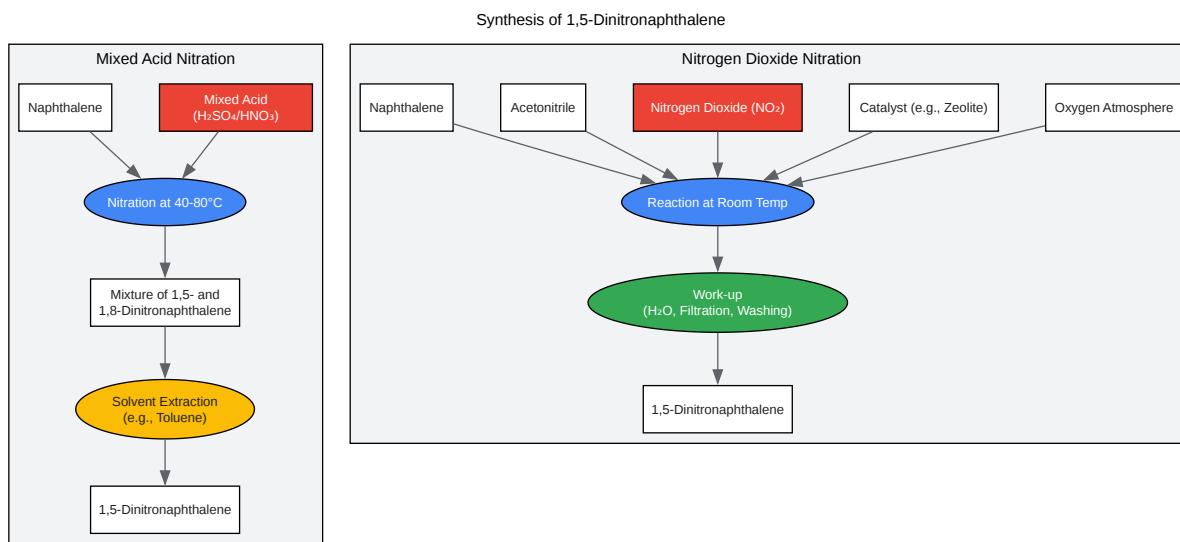
- Protocol: Naphthalene is slowly added to a mixed acid solution (e.g., a 22/58/20 mixture of nitric acid, sulfuric acid, and water) at 40 °C.[1] The temperature is then raised to 80 °C over a period of 4 hours.[1] This process can also be carried out by nitrating naphthalene with mixed acid at 15-80 °C in an organic solvent like dichloroethane.[13]
- Separation of Isomers: The resulting isomers are separated by fractional crystallization or solvent extraction.[1] For instance, the 1,5-isomer can be extracted with toluene, leaving behind the 1,8-dinitronaphthalene.[1] Subsequent extraction of the toluene residue with a highly polar solvent like sulfolane yields the pure 1,5-isomer.[1]

2. Nitrogen Dioxide Nitration Method:

This method is presented as a cleaner, non-acidic alternative to the mixed acid method.[14]

- Protocol: Naphthalene is dissolved in an organic solvent, such as acetonitrile, to create a solution.[14] This solution is then reacted with nitrogen dioxide in the presence of a catalyst (e.g., HZSM-11, H β -500, or HY) and an oxygen atmosphere.[14] The reaction is typically carried out at room temperature with magnetic stirring for about 12 hours.[14]
- Work-up: After the reaction, the process is terminated with deionized water, and the catalyst is removed by filtration.[14] The crude product is obtained by rotary evaporation of the

filtrate. It is then washed with a 5% aqueous sodium bicarbonate solution and distilled water until neutral.[14]



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Figure 1: Workflow for the synthesis of **1,5-Dinitronaphthalene**.

Reactivity and Stability

1,5-Dinitronaphthalene is classified as a strong oxidizing agent and is potentially explosive.[7] It is incompatible with strong oxidizers and strong bases.[1][7] Caution is advised as mixtures with sulfur or sulfuric acid may explode if heated to 248°F (120°C).[1][7] When heated to

decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.

[7]

Biological Activity and Applications

From a toxicological standpoint, **1,5-dinitronaphthalene** is identified as a genotoxin.[1]

Exposure can lead to a range of symptoms, including irritation of the skin, eyes, and respiratory tract, as well as more severe effects like cyanosis, liver and kidney damage, and central nervous system depression.[2][7]

In terms of applications, **1,5-dinitronaphthalene** is a crucial intermediate in organic synthesis.

[9] Its primary use is in the production of 1,5-naphthalenediamine through reduction.[15] This

diamine is then converted to naphthalene 1,5-diisocyanate (NDI), a key monomer for synthesizing high-performance polyurethanes.[14][15] These specialized polyurethanes exhibit high hardness, good resilience, and excellent heat and wear resistance.[14]

Key Downstream Synthesis Pathway of 1,5-Dinitronaphthalene

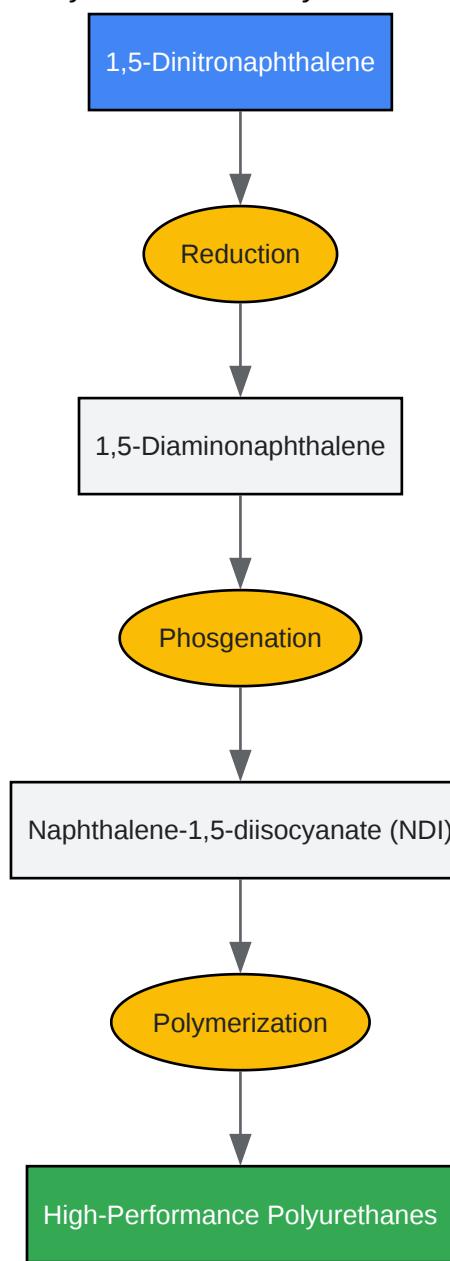
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Figure 2: Conversion of **1,5-Dinitronaphthalene** to polyurethanes.

Logical Relationships of 1,5-Dinitronaphthalene

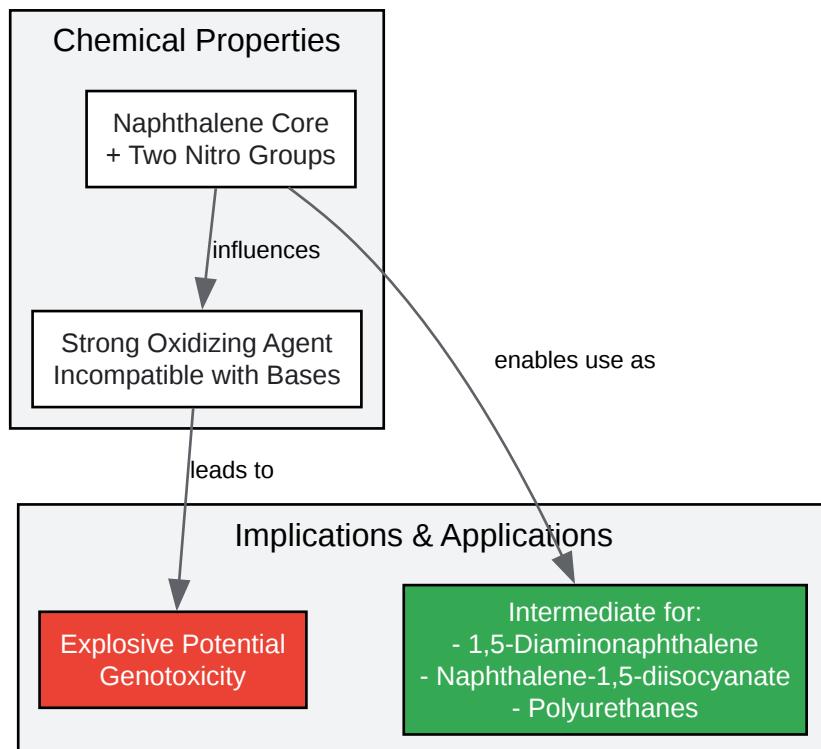
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Figure 3: Relationship between properties and applications/hazards.

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